

Navigating the Safety Landscape of Chloro-Nitrobenzonitrile Isomers: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-4-nitrobenzonitrile

Cat. No.: B1354924

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for two isomeric forms of chloro-nitrobenzonitrile: **3-Chloro-4-nitrobenzonitrile** (CAS No. 34662-29-8) and 4-Chloro-3-nitrobenzonitrile (CAS No. 939-80-0). Understanding the distinct safety profiles of these chemical intermediates is paramount for ensuring laboratory safety and mitigating potential risks during research and development activities.

Section 1: Chemical Identification and Physical Properties

A clear distinction between the two isomers is crucial for accurate risk assessment. The physical and chemical properties of each compound are summarized below.

Table 1: Physical and Chemical Properties of Chloro-Nitrobenzonitrile Isomers

Property	3-Chloro-4-nitrobenzonitrile	4-Chloro-3-nitrobenzonitrile
CAS Number	34662-29-8	939-80-0[1]
Molecular Formula	C ₇ H ₃ ClN ₂ O ₂ [2]	C ₇ H ₃ ClN ₂ O ₂ [1]
Molecular Weight	182.56 g/mol [2]	182.56 g/mol [3]
Appearance	Solid	Light yellow powder/solid[1]
Melting Point	Not available	98-100 °C[3]
Boiling Point	Not available	Not available
Solubility	Not available	Not available

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The classifications for the two isomers highlight their potential health risks.

Table 2: GHS Hazard Classification

Hazard Class	3-Chloro-4-nitrobenzonitrile	4-Chloro-3-nitrobenzonitrile
Acute Toxicity, Oral	Category 4[4]	Not classified (May be harmful if swallowed)[1]
Acute Toxicity, Dermal	Category 4[4]	Not classified
Acute Toxicity, Inhalation	Category 4[4]	Not classified
Skin Corrosion/Irritation	Not classified (No data available)[4]	Category 2[1][5]
Serious Eye Damage/Eye Irritation	Not classified (No data available)[4]	Category 2[1][5]
Specific Target Organ Toxicity (Single Exposure)	Not classified (No data available)[4]	Category 3 (Respiratory system)[3][5]

Hazard Statements:

- **3-Chloro-4-nitrobenzonitrile:**

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H332: Harmful if inhaled.[4]

- **4-Chloro-3-nitrobenzonitrile:**

- H315: Causes skin irritation.[3][6]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][6]

Section 3: Toxicological Data

Quantitative toxicological data is essential for a complete understanding of a substance's potential for harm. While data for **3-Chloro-4-nitrobenzonitrile** is limited, an oral LD50 value has been reported for its isomer.

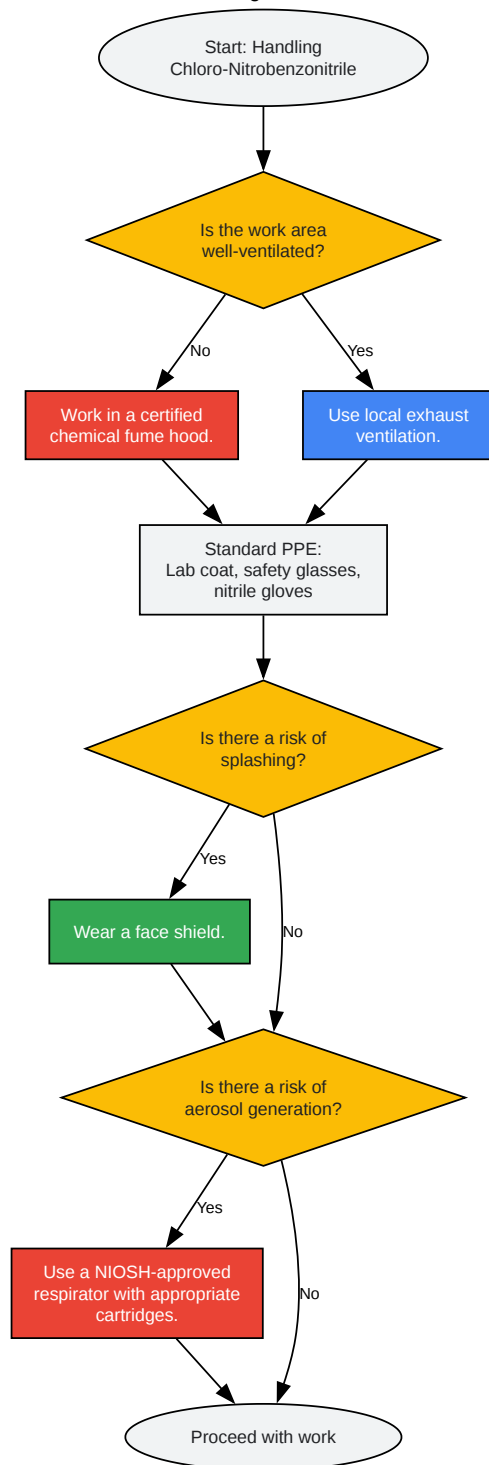
Table 3: Acute Toxicity Data

Isomer	Route	Species	Value	Reference
4-Chloro-3-nitrobenzonitrile	Oral	Rat	LD50 = 2050 mg/kg	[1] [5] [7]
3-Chloro-4-nitrobenzonitrile	Oral, Dermal, Inhalation	-	No data available	[4]

Section 4: Handling Precautions and Personal Protective Equipment (PPE)

Adherence to strict handling protocols is critical to minimize exposure and ensure a safe working environment. The following diagram outlines the decision-making process for selecting appropriate PPE.

PPE Selection for Handling Chloro-Nitrobenzonitriles

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Caption: PPE Selection Workflow for Chloro-Nitrobenzonitriles.

Key Handling Precautions:

- **Engineering Controls:** Always work in a well-ventilated area, preferably within a certified chemical fume hood.^[4] Eyewash stations and safety showers should be readily accessible.
- **Personal Protective Equipment:**
 - **Eye/Face Protection:** Wear chemical safety goggles. If there is a risk of splashing, a face shield should also be worn.
 - **Skin Protection:** A lab coat and chemical-resistant gloves (e.g., nitrile) are mandatory.^[4]
 - **Respiratory Protection:** If ventilation is inadequate or there is a risk of generating dust or aerosols, a NIOSH-approved respirator with appropriate cartridges must be used.
- **Hygiene Measures:** Avoid eating, drinking, or smoking in the work area. Wash hands thoroughly after handling. Contaminated clothing should be removed and laundered before reuse.^[4]

Section 5: First Aid and Emergency Procedures

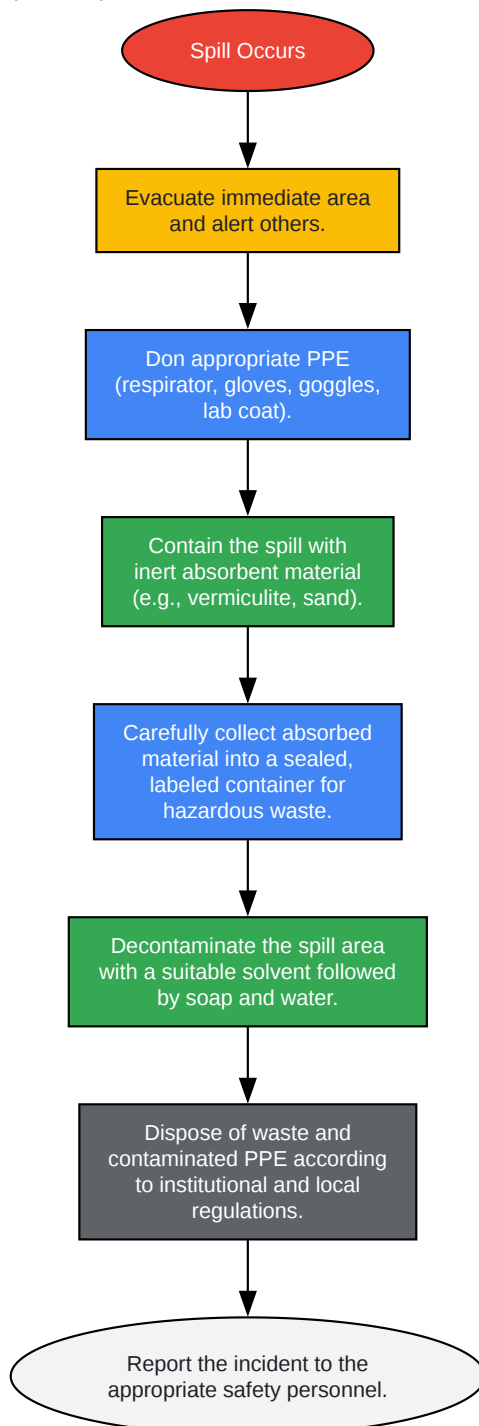
In the event of an exposure or spill, prompt and appropriate action is crucial.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^{[1][4]}
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.^{[1][4]}
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^{[1][4]}
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^{[1][4]}

The following diagram illustrates a logical workflow for handling a chemical spill of chloro-nitrobenzonitrile.

Spill Response for Chloro-Nitrobenzonitriles



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Caption: Spill Response Workflow for Chloro-Nitrobenzonitriles.

Section 6: Experimental Protocols for Safety Assessment

Detailed experimental protocols for the toxicological assessment of these specific compounds are not publicly available. However, standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically followed.

General Methodologies:

- Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method): This method involves a stepwise procedure with the use of a limited number of animals.[8][9] A starting dose is administered to a group of animals, and the outcome determines the subsequent dose for the next group. Observations for signs of toxicity and mortality are made over a 14-day period.[2]
- In Vitro Skin Irritation (OECD Guideline 439: Reconstructed Human Epidermis Test Method): This in vitro method uses a three-dimensional model of the human epidermis.[3][10] The test chemical is applied to the tissue surface, and cell viability is measured to determine the potential for skin irritation.[11]
- Acute Eye Irritation/Corrosion (OECD Guideline 405): This test is typically conducted in albino rabbits.[12] A single dose of the substance is applied to one eye, and the effects on the cornea, iris, and conjunctiva are observed and scored at specific intervals.[13] In vitro alternatives are increasingly used to reduce animal testing.

Section 7: Potential Mechanism of Action and Signaling Pathways

Information on the specific signaling pathways affected by these compounds is limited.

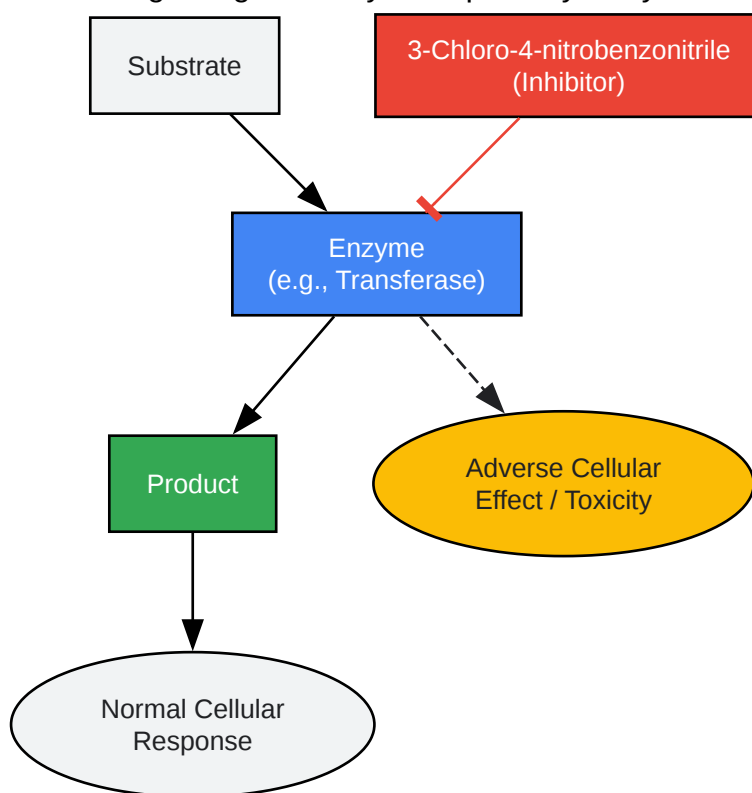
However, for **3-Chloro-4-nitrobenzonitrile**, there is evidence to suggest it may act as an inhibitor of certain transferase enzymes, including

phosphatidylcholine:phosphatidylethanolamine N-methyltransferase (PCMT), phospholipase

A2, phospholipase C, and serine/threonine protein kinases.[14] Enzyme inhibition is a critical mechanism through which chemicals can exert toxic effects.

The following diagram illustrates a simplified, hypothetical signaling pathway that could be disrupted by an enzyme inhibitor.

Hypothetical Signaling Pathway Disruption by Enzyme Inhibition



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Caption: Hypothetical Disruption of a Signaling Pathway by an Enzyme Inhibitor.

For 4-Chloro-3-nitrobenzonitrile, no specific information on its mechanism of action or interaction with signaling pathways was found in the reviewed safety literature. Its toxicity is likely related to its irritant properties and potential to cause respiratory distress.

Section 8: Conclusion

3-Chloro-4-nitrobenzonitrile and 4-Chloro-3-nitrobenzonitrile, while isomers, present distinct hazard profiles that necessitate careful and informed handling. **3-Chloro-4-nitrobenzonitrile** is classified as harmful by ingestion, skin contact, and inhalation, while 4-Chloro-3-nitrobenzonitrile is a known skin and eye irritant and may cause respiratory irritation.

Researchers, scientists, and drug development professionals must consult the specific Safety Data Sheet for the isomer in use and implement robust safety protocols, including the use of appropriate engineering controls and personal protective equipment. A thorough understanding of the potential hazards and emergency procedures is essential for maintaining a safe laboratory environment when working with these versatile chemical intermediates.

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References

1. WERCS Studio - Application Error [assets.thermofisher.com]
2. Acute Toxicity Studies - Study Design of OECD Guideline 420: Acute Oral Toxicity – Fixed Dose Method - Tox Lab [toxlab.co]
3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
4. siesascs.edu.in [siesascs.edu.in]
5. fishersci.com [fishersci.com]
6. Benzonitrile, 4-chloro-3-nitro- | C7H3ClN2O2 | CID 13655 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 4-Chloro-3-nitrobenzonitrile | CAS#:939-80-0 | Chemsrce [chemsrc.com]
8. researchgate.net [researchgate.net]
9. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
10. oecd.org [oecd.org]
11. x-cellr8.com [x-cellr8.com]

- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. CAS 34662-29-8: 3-Chloro-4-nitrobenzonitrile | CymitQuimica [cymitquimica.com]
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